

Comparative study of (+)-alpha-Longipinene with other structurally related sesquiterpenes.

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Compound of Interest

Compound Name: (+)-alpha-Longipinene

Cat. No.: B1194234

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A Comparative Analysis of (+)-alpha-Longipinene and Structurally Related Sesquiterpenes

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the sesquiterpene **(+)-alpha-longipinene** and its structurally related analogs, longifolene and cedrene. The focus is on their cytotoxic and anti-inflammatory properties, supported by available experimental data. Detailed protocols for the key assays are provided to facilitate further research and validation.

Introduction to Sesquiterpenes

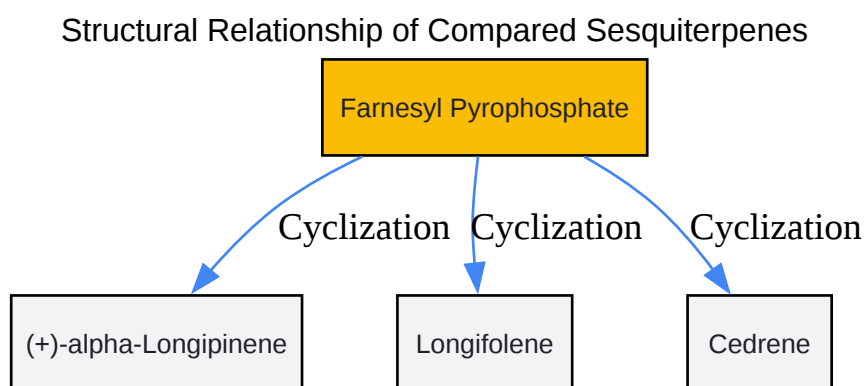
Sesquiterpenes are a class of naturally occurring 15-carbon isoprenoids found in various plants and fungi.^[1] They exhibit a wide range of structural diversity and biological activities, making them a subject of interest in medicinal chemistry and drug discovery. This guide focuses on three structurally related tricyclic sesquiterpenes: **(+)-alpha-longipinene**, longifolene, and cedrene.

Structural Comparison

(+)-alpha-Longipinene, longifolene, and cedrene share a common tricyclic core structure but differ in the arrangement of their carbon skeletons and the position of double bonds. These

structural nuances can significantly influence their biological activities.

DOT Script for Structural Relationship



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Caption: Biosynthetic origin of the compared sesquiterpenes from FPP.

Comparative Biological Activity

While direct comparative studies under identical experimental conditions are limited, existing data provides insights into the cytotoxic and anti-inflammatory potential of these sesquiterpenes.

Cytotoxicity Data

The following table summarizes the available in vitro cytotoxicity data for longifolene and cedrene against various cancer cell lines. Data for **(+)-alpha-longipinene** is not readily available in the reviewed literature.

Compound	Cell Line	Cell Type	IC50	Reference
Longifolene	DU-145	Human Prostate Carcinoma	78.64 µg/mL	[2][3]
SCC-29B	Human Oral Squamous Carcinoma	88.92 µg/mL	[2][3]	
Vero	Normal Kidney Cells	246.3 µg/mL	[2][3]	
α-Cedrene	Human Leukemia Cells	Leukemia	4.07 µg/mL	[4]
Cedrus libani oil (rich in sesquiterpenes)	CCRF-CEM	Human T-cell Acute Lymphoblastic Leukemia	29.46 - 61.54 µg/mL	[5][6]
CEM/ADR5000	Multidrug-resistant Leukemia	29.46 - 61.54 µg/mL	[5][6]	

Anti-inflammatory Activity Data

Longifolene has demonstrated anti-inflammatory properties by downregulating the expression of pro-inflammatory cytokines.[7][8] The primary mechanism of anti-inflammatory action for many sesquiterpenes involves the inhibition of the NF-κB signaling pathway.[9][10][11][12]

Compound	Cell Line	Assay	Effect	Reference
Longifolene	RBL-2H3	IL-4 & IL-13 mRNA expression	Downregulation	[7] [8] [13] [14] [15]
RBL-2H3	β -hexosaminidase secretion	Attenuation	[7] [8] [13] [14] [15]	
Various Sesquiterpene Lactones	RAW 264.7	Nitric Oxide (NO) Production	Inhibition (IC50 values ranging from 1.9 to 15.4 μ M)	[16] [17]

Experimental Protocols

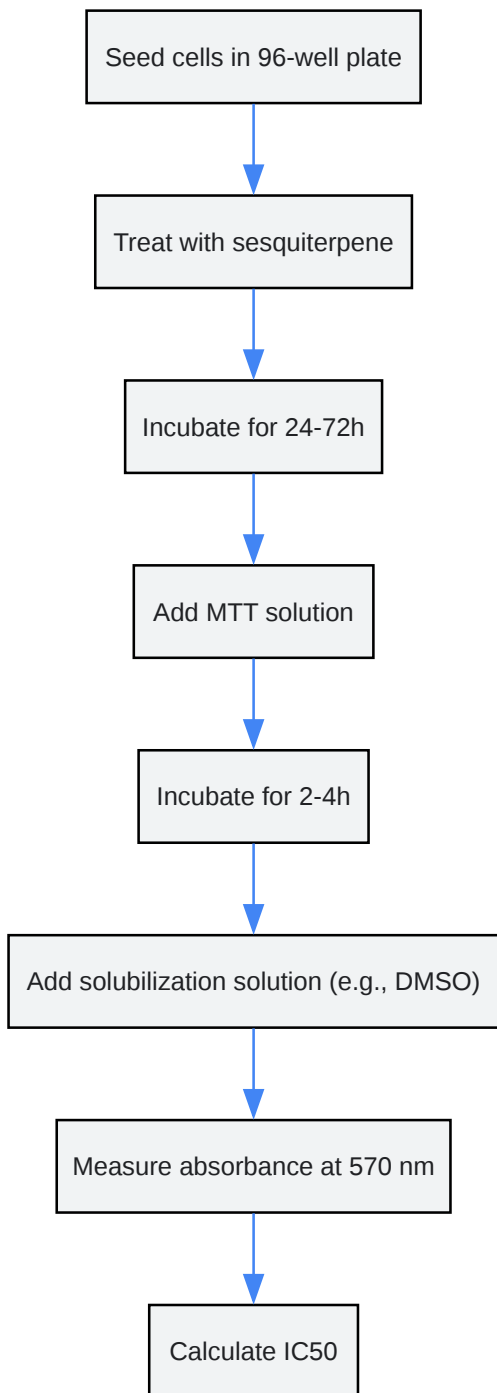
MTT Assay for Cytotoxicity

This protocol is used to assess the cytotoxic effects of the sesquiterpenes on cancer cell lines. [\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)

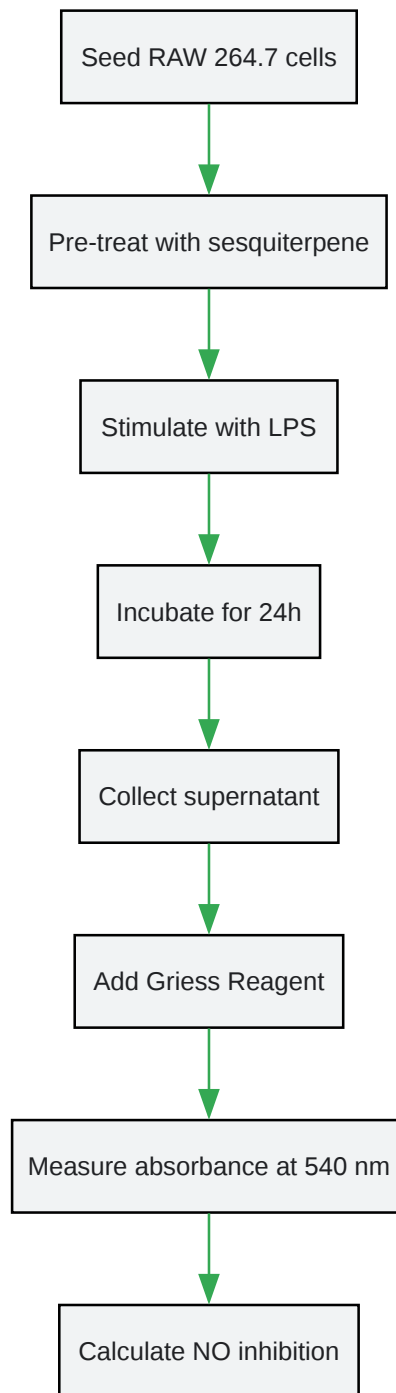
Experimental Workflow

DOT Script for MTT Assay Workflow

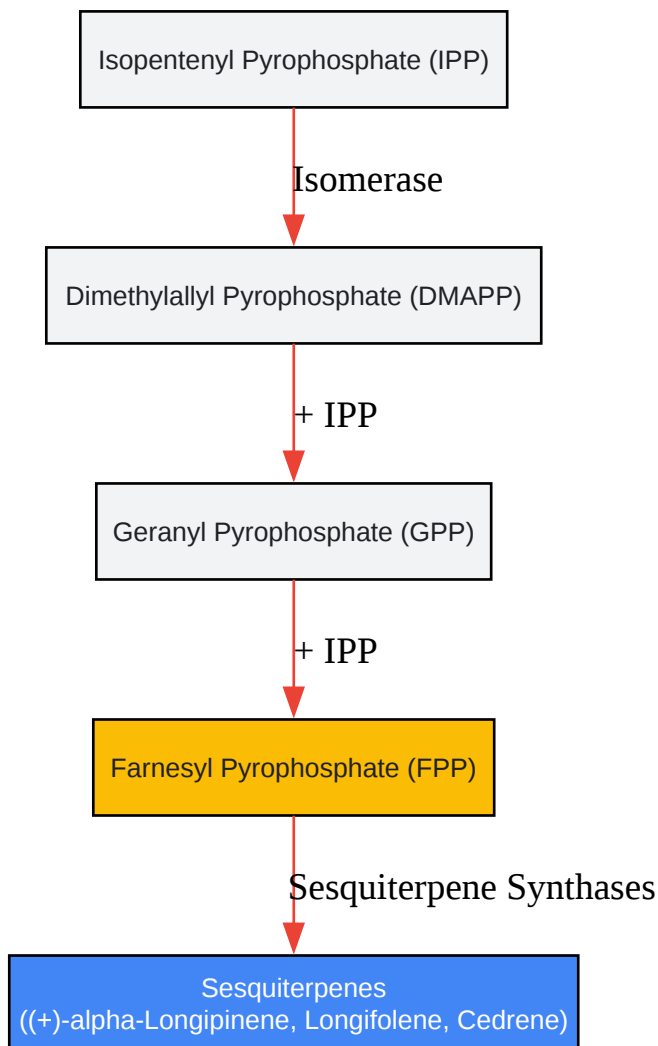
MTT Assay Workflow

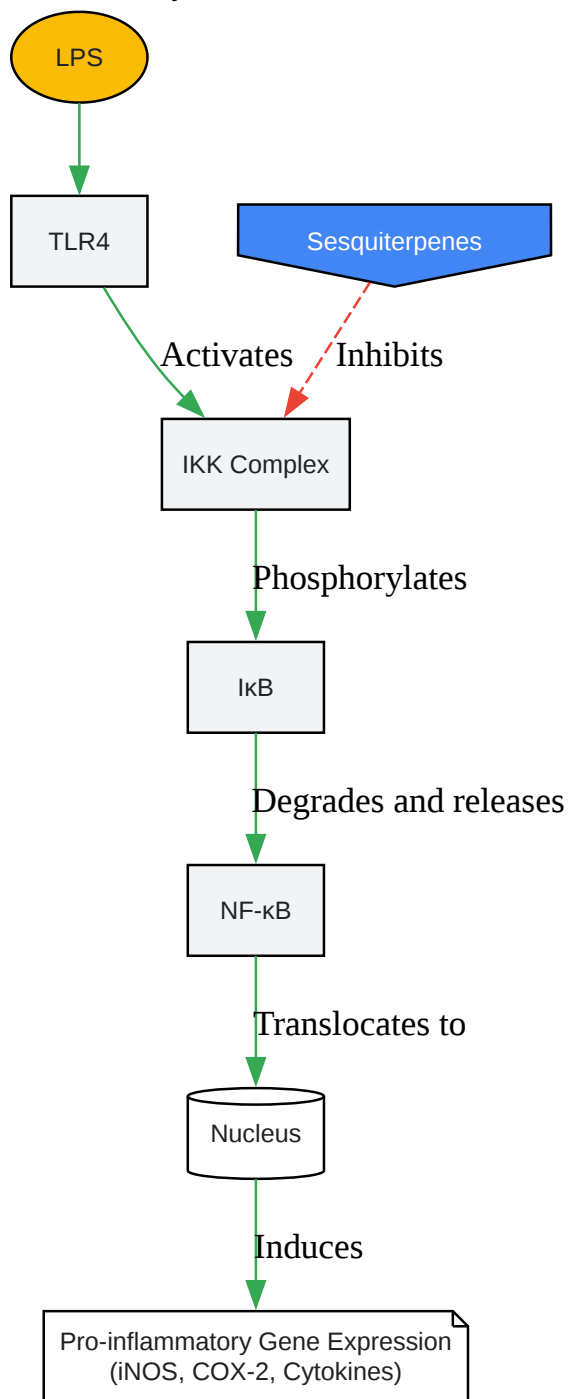


Nitric Oxide Assay Workflow



Sesquiterpene Biosynthesis Pathway



Anti-inflammatory Mechanism via NF- κ B Inhibition[Click to download full resolution via product page](#)

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